

molecular structure and weight of 2-Cyano-n-ethylacetamide

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Compound of Interest

Compound Name: 2-Cyano-n-ethylacetamide

Cat. No.: B077165

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An In-depth Technical Guide to 2-Cyano-N-ethylacetamide

This technical guide provides a comprehensive overview of the molecular structure, properties, and synthesis of **2-Cyano-N-ethylacetamide**, a valuable compound for researchers, scientists, and professionals in drug development and chemical synthesis.

Molecular Structure and Properties

2-Cyano-N-ethylacetamide, with the CAS number 15029-36-4, is a chemical compound with the molecular formula $C_5H_8N_2O$.^{[1][2]} Its structure consists of an ethylamide group attached to a cyanomethyl group. The molecular weight of this compound is approximately 112.13 g/mol .^{[3][4]}

The key physicochemical properties of **2-Cyano-N-ethylacetamide** are summarized in the table below, providing a clear reference for its handling and application in experimental settings.

Property	Value	Source
Molecular Formula	C5H8N2O	[1][2]
Molecular Weight	112.131 g/mol	[1]
CAS Number	15029-36-4	[1][2]
Appearance	Solid	[4]
Melting Point	73 °C	[1]
Boiling Point	320.8 °C at 760 mmHg	[1]
Density	1.015 g/cm ³	[1]
Flash Point	147.8 °C	[1]
Canonical SMILES	CCNC(=O)CC#N	[1]
InChI	1S/C5H8N2O/c1-2-7-5(8)3-4-6/h2-3H2,1H3,(H,7,8)	[4]
InChIKey	VARXTXAOJGBDDV-UHFFFAOYSA-N	[4]
Storage	Sealed in dry, Room Temperature	[1]

Experimental Protocols

General Synthesis of N-substituted 2-cyanoacetamides:

The synthesis of N-substituted 2-cyanoacetamides, such as **2-Cyano-N-ethylacetamide**, can be achieved through the amidation of a cyanoacetate ester with the corresponding amine. The following is a representative protocol adapted from the synthesis of similar compounds.

Materials:

- Ethyl cyanoacetate
- Ethylamine solution (e.g., in THF or water)

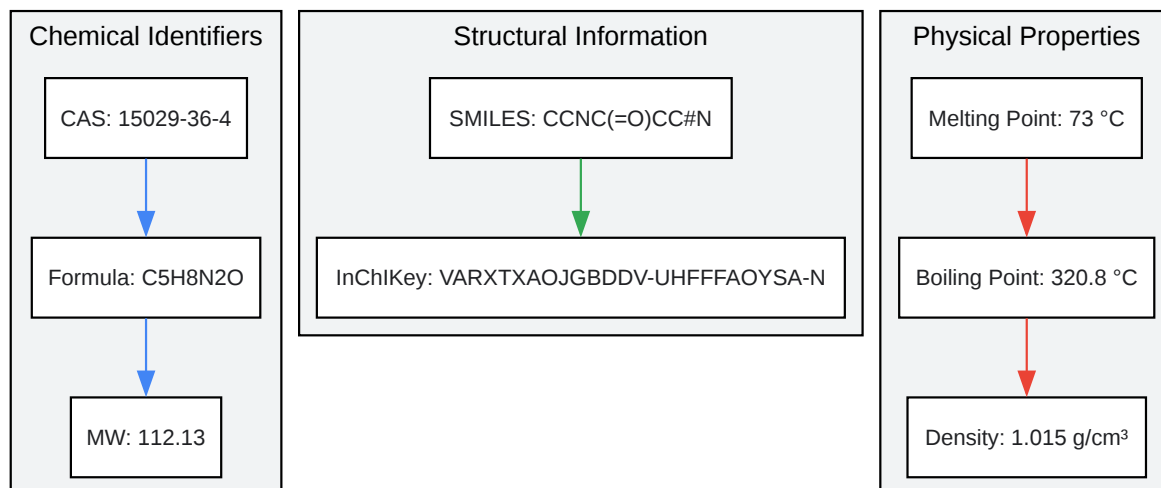
- Anhydrous solvent (e.g., Tetrahydrofuran - THF)
- Ice bath
- Magnetic stirrer and stir bar
- Round-bottom flask
- Dropping funnel
- Rotary evaporator

Procedure:

- A solution of ethylamine is prepared in a suitable solvent, such as THF, in a round-bottom flask equipped with a magnetic stir bar.
- The flask is cooled to 0 °C using an ice bath.
- Ethyl cyanoacetate is added dropwise to the cooled amine solution with continuous stirring. The rate of addition is controlled to maintain the reaction temperature at or below 0 °C.
- After the complete addition of ethyl cyanoacetate, the reaction mixture is stirred at 0 °C for an additional period, typically 1-2 hours.
- The reaction is then allowed to warm to room temperature and is stirred overnight to ensure completion.
- Upon completion, the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- The crude **2-Cyano-N-ethylacetamide** can be further purified by recrystallization or column chromatography.

Key Molecular Descriptors and Properties

The following diagram illustrates the key properties and identifiers of **2-Cyano-N-ethylacetamide**, providing a quick visual reference to its fundamental characteristics.



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Caption: Key identifiers and properties of **2-Cyano-N-ethylacetamide**.

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